

Application Notes and Protocols for Trovafloxacin Mesylate Stock Solution Preparation

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Compound of Interest

Compound Name: Trovafloxacin mesylate

Cat. No.: B15559033

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These application notes provide detailed protocols for the preparation, storage, and application of **trovafloxacin mesylate** stock solutions for research purposes. Trovafloxacin is a broad-spectrum fluoroquinolone antibiotic that inhibits bacterial DNA gyrase and topoisomerase IV.[1] It is also a known inhibitor of the pannexin 1 (PANX1) channel, making it a valuable tool in studying various cellular processes, including apoptosis and inflammation.[2][3]

Physicochemical and Solubility Data

Proper preparation of a stable and accurate stock solution is critical for reproducible experimental results. **Trovafloxacin mesylate** is a crystalline solid, and its solubility is a key consideration.[4]

Table 1: Physical and Chemical Properties of **Trovafloxacin Mesylate**

Property	Value	Reference
Molecular Formula	$C_{20}H_{15}F_3N_4O_3 \cdot CH_3SO_3H$	[5][6]
Molecular Weight	512.46 g/mol	[2][5][6]
Appearance	White to off-white crystalline solid	[2][4]
Purity	≥98%	[4]

Table 2: Solubility of **Trovafloxacin Mesylate**

Solvent	Solubility	Reference
DMSO	≥100 mg/mL (approx. 195 mM)	[7]
Approx. 25 mg/mL	[4]	
120 mg/mL (Sonication and heating to 60°C recommended)	[3]	
Water	Approx. 20 mg/mL (pH dependent)	[4][8]
18 mg/mL (Sonication recommended)	[3]	
25.62 mg/mL		
Ethanol	3 mg/mL	[7]

Note: The aqueous solubility of **trovafloxacin mesylate** is highly pH-dependent, with lower solubility at neutral pH.[8] Aqueous solutions are not recommended for storage for more than one day.[4]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Trovafloxacin Mesylate Stock Solution in DMSO

This protocol describes the preparation of a 20 mM stock solution in DMSO, a common solvent for this compound.^[8]

Materials:

- **Trovafloxacin mesylate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** In a sterile environment (e.g., a laminar flow hood), allow the **trovafloxacin mesylate** powder to equilibrate to room temperature before opening the container to prevent condensation.
- **Weighing:** Aseptically weigh the desired amount of **trovafloxacin mesylate** powder. For example, to prepare 1 mL of a 20 mM stock solution, weigh out 10.25 mg of **trovafloxacin mesylate** (Molecular Weight = 512.46 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder.^{[7][8]} For the example above, add 1 mL of DMSO.
- **Mixing:** Cap the tube tightly and vortex the solution until the powder is completely dissolved.^[8] Gentle warming (up to 37°C) can aid in dissolution.^[8] Visually inspect the solution to ensure there are no undissolved particulates.

- Aliquoting and Storage: Aliquot the stock solution into single-use, sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[8] Store the aliquots at -20°C or -80°C for long-term stability.[2][8]

Table 3: Storage and Stability of **Trovafloxacin Mesylate**

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 4 years	[4]
2-8°C	Data not specified	[5]	
In DMSO	-80°C	1 year	[3]
-20°C	1 month	[2][7]	

Protocol 2: Preparation of a Working Solution for Cell Culture Experiments

This protocol details the dilution of the DMSO stock solution into an aqueous cell culture medium for in vitro assays. A common issue is the precipitation of **trovafloxacin mesylate** upon dilution in neutral pH media.[8]

Materials:

- **Trovafloxacin mesylate** stock solution (e.g., 20 mM in DMSO)
- Sterile cell culture medium
- Sterile pipette tips and pipettors

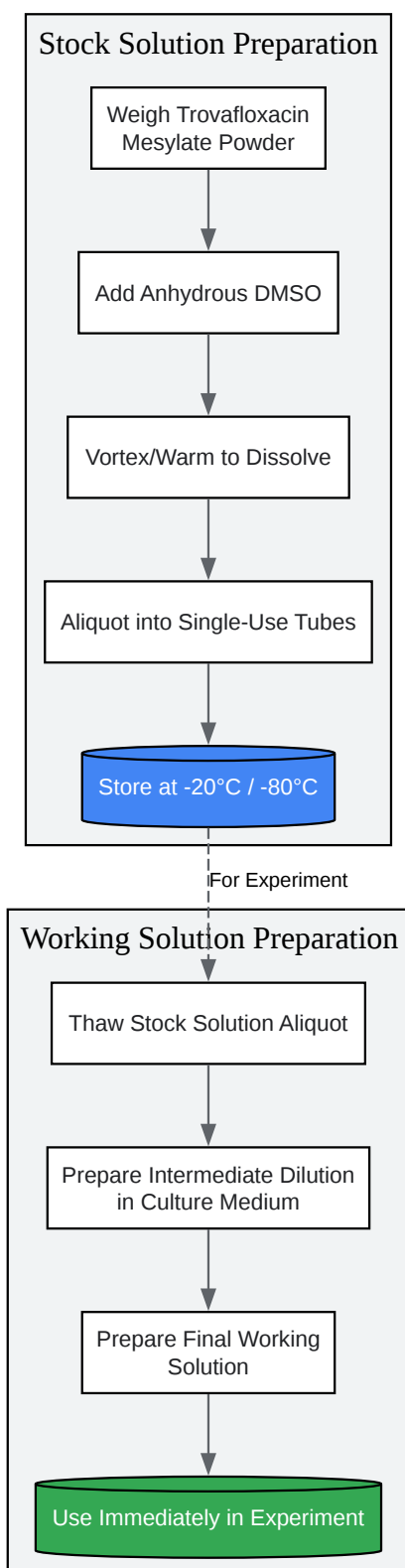
Procedure:

- Thawing: Thaw a single aliquot of the 20 mM stock solution at room temperature.
- Serial Dilution: To minimize precipitation, perform a serial dilution. For example, to prepare a 20 µM working solution, first, dilute the 20 mM stock 1:100 in sterile cell culture medium

(e.g., 5 μ L of stock in 495 μ L of medium) to create a 200 μ M intermediate solution. Mix gently by pipetting.

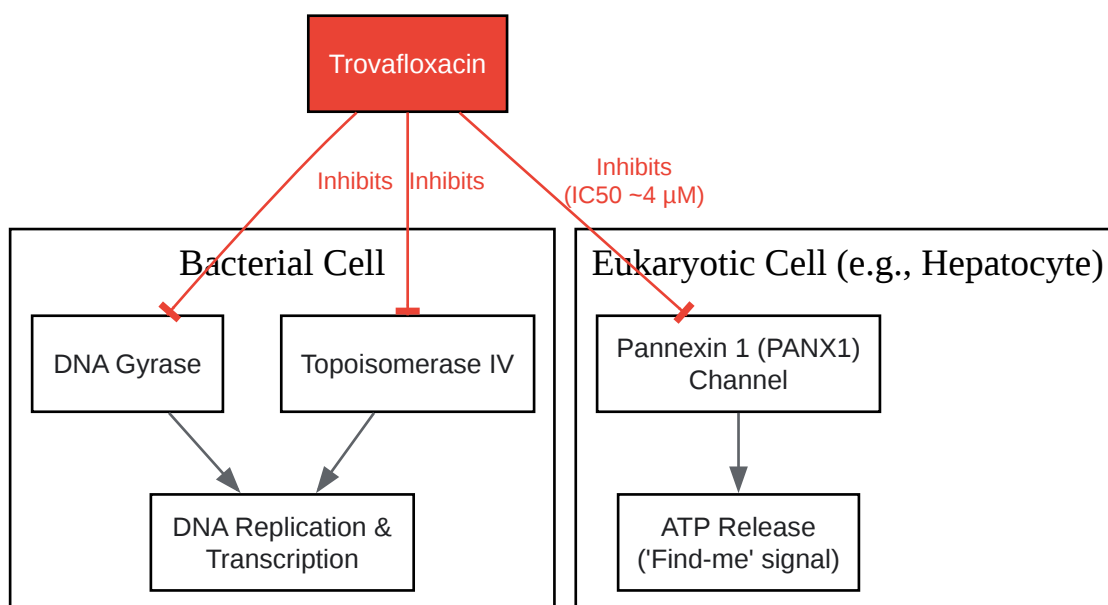
- Final Dilution: Further dilute the intermediate solution 1:10 in cell culture medium (e.g., 100 μ L of 200 μ M solution into 900 μ L of medium) to achieve the final 20 μ M concentration.
- Immediate Use: Use the working solution immediately after preparation.^[8] Do not store aqueous working solutions.^[8] The final concentration of DMSO in the cell culture should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.^[8]

Mandatory Visualizations



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Caption: Experimental workflow for preparing **trovafloxacin mesylate** solutions.



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Caption: Trovafloxacin's primary mechanisms of action.

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